

3-Amino-5-bromopyrazine-2-carboxamide: Kinase Selectivity & Profiling Guide[1]

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Compound of Interest

Compound Name: 3-Amino-5-bromopyrazine-2-carboxamide

Cat. No.: B12975412

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Executive Summary

3-Amino-5-bromopyrazine-2-carboxamide (and its regioisomer 3-amino-6-bromopyrazine-2-carboxamide) represents a "privileged scaffold" in medicinal chemistry.[1] It functions as a hinge-binding fragment that mimics the adenosine ring of ATP.[1] While the bare fragment exhibits low affinity (high

M range) and broad promiscuity, it serves as a critical starting point for developing highly selective inhibitors.

When elaborated at the 5- or 6-position, this scaffold transforms into potent inhibitors for:

- FGFR1–4: (Fibroblast Growth Factor Receptors) – Primary target class.[1]
- CHK1: (Checkpoint Kinase 1) – DNA damage response target.[1]
- Pim-1/2: (Proviral Integration Site for Moloney Murine Leukemia Virus) – Survival kinases.[1]
- ALK2: (Activin Receptor-Like Kinase 2) – Bone morphogenetic protein signaling.[1]

This guide compares the selectivity potential of this scaffold against alternative hinge-binders (e.g., aminopyridines, pyrazolo[1,5-a]pyrimidines) and outlines the protocols for profiling its activity.

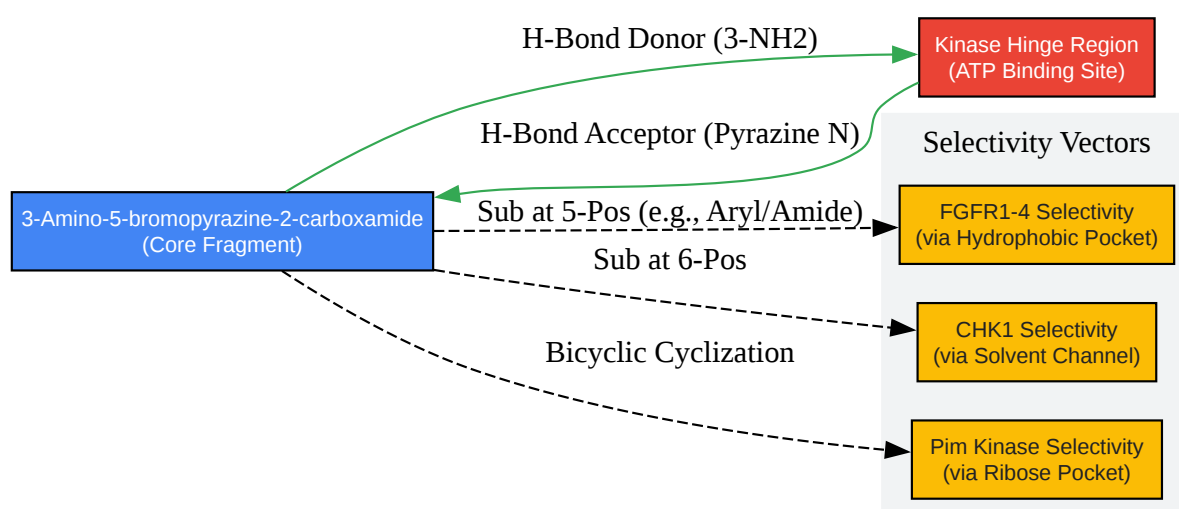
Mechanism of Action: The Hinge Binder

The 3-aminopyrazine-2-carboxamide moiety binds to the kinase ATP-binding pocket via a donor-acceptor-donor (D-A-D) motif.[\[1\]](#)

- **Acceptor (N1/N4):** The pyrazine ring nitrogen accepts a hydrogen bond from the backbone amide of the hinge region (typically the "gatekeeper+1" or "gatekeeper+3" residue).
- **Donor (3-NH₂):** The exocyclic amino group donates a hydrogen bond to the backbone carbonyl of the hinge.[\[1\]](#)
- **Donor (2-CONH₂):** The amide group can form additional water-mediated or direct hydrogen bonds, often interacting with the gatekeeper residue or the sugar-pocket region.[\[1\]](#)

Structural Logic Diagram

The following diagram illustrates the scaffold's interaction logic and how substitution at the 5-bromo position dictates selectivity.



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Caption: Interaction map showing how the core pyrazine scaffold anchors to the kinase hinge, while specific substitutions drive downstream selectivity.

Selectivity Profile Analysis

Since the "bare" 5-bromo fragment is a starting material, its selectivity profile is defined by potential liability (off-target hits) and optimization potential.^[1]

Comparative Selectivity Table

The table below compares the 3-aminopyrazine-2-carboxamide scaffold against two common alternatives: Aminopyridine and Pyrazolo[1,5-a]pyrimidine.^[1]

Feature	3-Aminopyrazine-2-carboxamide	3-Aminopyridine-2-carboxamide	Pyrazolo[1,5-a]pyrimidine
Primary Targets	FGFR, CHK1, ALK2, Pim	CDK, GSK3, JAK	RET, TRK, SRC
Binding Mode	Bidentate/Tridentate Hinge Binder	Bidentate Hinge Binder	Bidentate Hinge Binder
Fragment Potency	Low (M)	Moderate (High nM - Low M)	High (nM)
Selectivity Driver	5/6-position substitution	5-position substitution	3/5/7-position substitution
Metabolic Stability	High (Pyrazine is electron-deficient)	Moderate (Oxidation prone)	High
Key Liability	Promiscuity in early fragments	CYP Inhibition	Kinase "Cystome" reactivity

Target-Specific Profiles (Derivatives)

A. FGFR (Fibroblast Growth Factor Receptor)[2][3]

- Mechanism: Derivatives substituted at the 5-position (often via Suzuki coupling) with dimethoxyphenyl or similar groups occupy the hydrophobic pocket behind the ATP site.[1]
- Selectivity: High selectivity over VEGFR and PDGFR is achievable.[1]
- Key Reference: J. Med. Chem. studies on FGFR inhibitors (e.g., Infigratinib analogs) utilize this core to achieve <10 nM IC50.

B. CHK1 (Checkpoint Kinase 1)

- Mechanism: The pyrazine nitrogen interacts with Glu85/Cys87 in CHK1.[1]
- Selectivity: The 5-bromo group is often replaced by a linker to a solvent-exposed amine, enhancing solubility and selectivity against CDK2.[1]
- Data: Early fragments show IC50 ~5-10 M; optimized leads reach <5 nM.[1]

C. Off-Target Risks (The "Anti-Targets")

When profiling this scaffold, the following kinases often appear as off-target hits and must be screened early:

- GSK3
: Structurally similar hinge region.[1]
- CDK2: Often binds flat heteroaromatic systems.[1]
- DYRK1A: A common "frequent hitter" for this chemotype.[1]

Experimental Protocols

Protocol: Fragment Screening via TR-FRET

To validate the 5-bromo fragment's activity, a high-concentration assay is required due to its weak affinity (Fragment-Based Screening).[1]

Objective: Determine

or IC50 of the fragment against a focused panel (FGFR1, CHK1, CDK2).

Materials:

- Kinase: Recombinant human FGFR1 (active).[1]
- Tracer: LANCE® Ultra ULight™-labeled peptide substrate (PerkinElmer) or AlexaFluor-labeled tracer (Invitrogen).[1]
- Antibody: Europium-labeled anti-phospho antibody.[1]
- Compound: **3-Amino-5-bromopyrazine-2-carboxamide** (dissolved in 100% DMSO to 100 mM).[1]

Workflow:

- Preparation: Dilute compound in Assay Buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Tween-20, 2 mM DTT). Prepare a 10-point dose-response curve starting at 500

M.

- Incubation: Mix Kinase (5 nM final) + Compound + Substrate/ATP (at 10^{-5} M).[1] Incubate for 60 min at RT.
- Detection: Add Detection Mix (Eu-antibody + EDTA to stop reaction). Incubate 60 min.
- Read: Measure TR-FRET signal (Ex 320-340 nm; Em 615/665 nm) on a multimode plate reader (e.g., EnVision).
- Analysis: Fit data to a 4-parameter logistic equation. Note: For fragments, partial inhibition or curve constraints may be needed.

Protocol: Suzuki-Miyaura Coupling for Library Generation

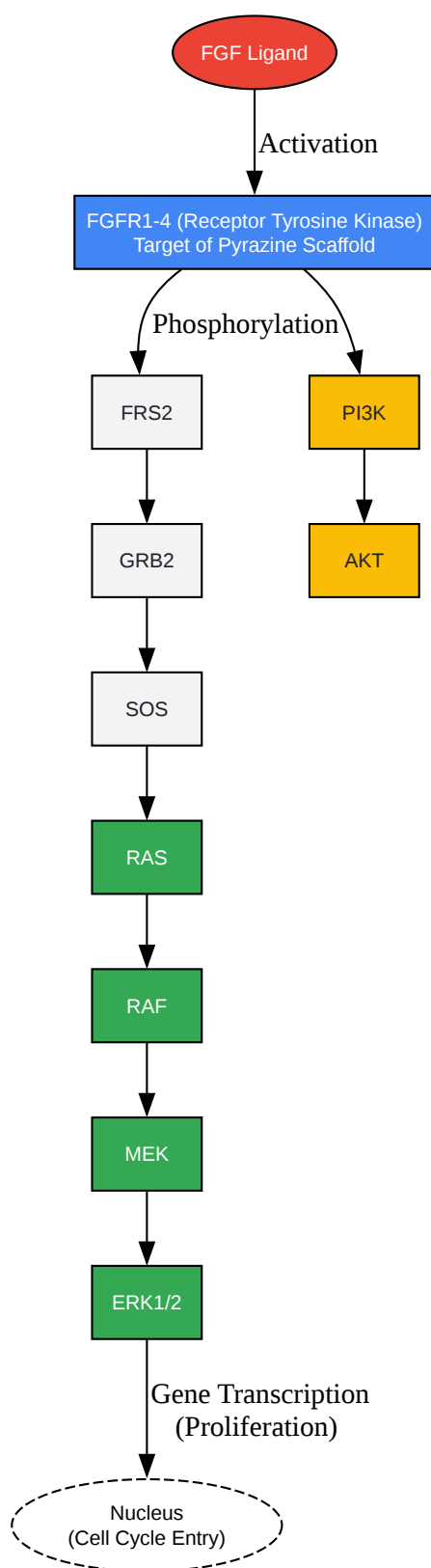
To generate a library for selectivity profiling, the bromine at position 5 is the handle for diversification.[\[1\]](#)

Reaction:

- Mix: 1.0 eq **3-Amino-5-bromopyrazine-2-carboxamide**, 1.2 eq Aryl Boronic Acid, 2.0 eq .
- Solvent: Dioxane:Water (4:1). Degas with [\[1\]](#)
- Catalyst: Add 5 mol% .
- Heat: Microwave irradiation at 120°C for 30 min.
- Purification: SCX-2 cartridge (catch-and-release) followed by prep-HPLC.

Pathway Visualization: FGFR Signaling

Since FGFR is the primary target for this scaffold, understanding the downstream pathway is critical for cellular assays.



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Caption: FGFR signaling cascade. The pyrazine scaffold blocks the ATP site of FGFR, preventing autophosphorylation and downstream RAS/MAPK and PI3K/AKT activation.

Expert Commentary & Troubleshooting

Common Pitfall: Regioisomer Confusion Commercial sources often interchange 3-amino-5-bromo... and 3-amino-6-bromo....^[1]

- 5-Bromo: Meta to the carboxamide.^[1] This vector points towards the "back pocket" (hydrophobic region II) of the kinase. Ideal for selectivity tuning.^[1]
- 6-Bromo: Ortho to the carboxamide.^[1] This vector points towards the solvent front or the ribose pocket.
- Validation: Always verify the structure via ¹H-NMR before library synthesis. The 5-bromo isomer typically shows a singlet (or doublet with meta-coupling) at a different shift than the 6-bromo.^[1]

Solubility Issues: The 5-bromo fragment has limited solubility in aqueous buffer.^[1] Ensure DMSO concentration is kept constant (e.g., 1-2%) across the assay plate to prevent precipitation at high concentrations (>100

M).^[1]

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[1][Link](#)[1]

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